

A Technical Guide to delta-Damascone: Suppliers, Commercial Availability, and Experimental Protocols

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Compound of Interest

Compound Name: *delta-Damascone*

Cat. No.: *B1588474*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **delta-Damascone**, a significant fragrance and flavor ingredient. This document details its commercial availability, key suppliers, and provides insights into its synthesis and analysis for research and development purposes.

Introduction to delta-Damascone

delta-Damascone, with the CAS number 57378-68-4, is a volatile organic compound prized for its complex and potent aroma, often described as fruity, floral, and slightly woody with notes of blackcurrant, rose, and apple.^[1] It belongs to the family of rose ketones and is a critical component in the formulation of fine fragrances, personal care products, and flavorings.^{[2][3]} Its chemical formula is $C_{13}H_{20}O$, and it has a molecular weight of 192.30 g/mol.^{[2][4]}

Commercial Availability and Suppliers

delta-Damascone is commercially available from a range of global suppliers, catering to both research and industrial needs. It is typically sold in various grades, from standard industrial grades to high-purity analytical standards.

Table 1: Major Suppliers of **delta-Damascone**

Supplier	Website	Available Grades/Purity	Notes
Sigma-Aldrich (Merck)	--INVALID-LINK--	Analytical Standard (≥90.0% GC)	Suitable for research and as a reference standard.[4]
Vigon International	--INVALID-LINK--	Food Grade, Kosher, Halal	Specializes in flavor and fragrance ingredients.
The Perfumer's Apprentice	--INVALID-LINK--	Perfumery Grade	Offers various quantities for perfumery applications.[1]
Triveni Chemicals	--INVALID-LINK--	Industrial and Chemical Grade	Manufacturer based in India, supplying to various industries.[5]
ChemicalBook	--INVALID-LINK--	98% min, 99%	A platform connecting various Chinese suppliers.[6]
ODOWELL	--INVALID-LINK--	Fragrance Grade	Chinese manufacturer of aroma chemicals.
PDQ Scientific	--INVALID-LINK--	Research Grade	Supplier of flavors, food additives, and odors.[7]
Cenmed	--INVALID-LINK--	Analytical Reference Standard	Distributor of laboratory and clinical supplies.[8]

Table 2: Quantitative Data and Physical-Chemical Properties of **delta-Damascone**

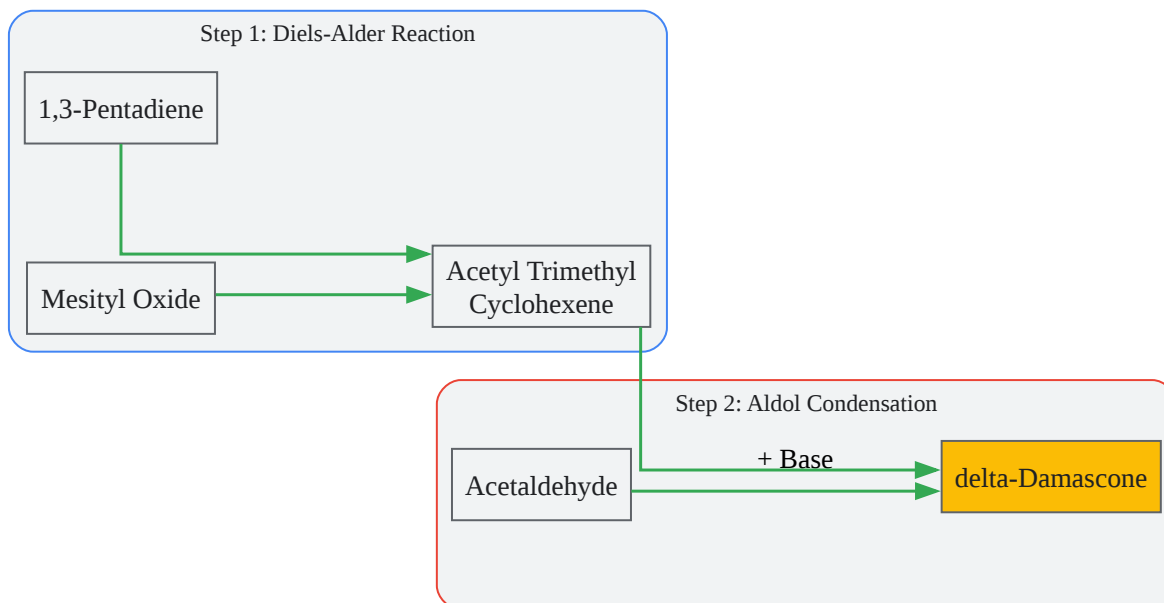
Property	Value	Source(s)
CAS Number	57378-68-4	[1][2][4][7][8]
Molecular Formula	C ₁₃ H ₂₀ O	[2][4]
Molecular Weight	192.30 g/mol	[2][4]
Appearance	Colorless to slightly yellow liquid	[6]
Odor	Fruity, floral, woody, blackcurrant, rose, apple	[1]
Boiling Point	~253-264 °C	[9]
Flash Point	>100 °C	[10]
Density	~0.93 g/cm ³	[9]
Refractive Index (at 20°C)	~1.490 - 1.500	[4]
Purity (Typical)	≥90% (Analytical Standard) to >98% (Commercial Grades)	[4][6]

Experimental Protocols

The following sections provide generalized experimental protocols for the synthesis, purification, and analysis of **delta-Damascone**. These are intended as a starting point for laboratory work and may require optimization based on specific equipment and desired purity.

Synthesis of delta-Damascone

The industrial synthesis of **delta-Damascone** is typically a two-step process involving a Diels-Alder reaction followed by an aldol condensation.[11]



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Caption: Synthetic pathway of **delta-Damascone**.

Methodology:

- Diels-Alder Reaction:
 - Reactants: 1,3-Pentadiene and Mesityl Oxide.
 - Procedure: The reactants are heated together, often in an autoclave, to facilitate the [4+2] cycloaddition. The resulting product is an acetyl trimethyl cyclohexene intermediate. Specific conditions such as temperature and pressure can vary and are often proprietary.
- Aldol Condensation:
 - Reactants: Acetyl trimethyl cyclohexene intermediate and Acetaldehyde.
 - Catalyst: A basic catalyst is used to promote the condensation reaction.

- Procedure: The intermediate from the first step is reacted with acetaldehyde in the presence of a base. This is followed by dehydration to yield **delta-Damascone**.

Purification Protocol: Fractional Vacuum Distillation

Due to its high boiling point, **delta-Damascone** is best purified by fractional vacuum distillation to prevent thermal degradation.

Methodology:

- Apparatus Setup: Assemble a fractional distillation apparatus equipped with a vacuum pump, a heating mantle with a magnetic stirrer, a fractionating column (e.g., Vigreux), a condenser, and receiving flasks.
- Procedure:
 - The crude **delta-Damascone** is placed in the distillation flask with a stir bar.
 - A vacuum is applied to the system.
 - The flask is gently heated while stirring.
 - Fractions are collected based on their boiling points at the reduced pressure. Lower boiling impurities will distill first.
 - The main fraction containing **delta-Damascone** is collected. The temperature and pressure should be carefully monitored to ensure efficient separation.

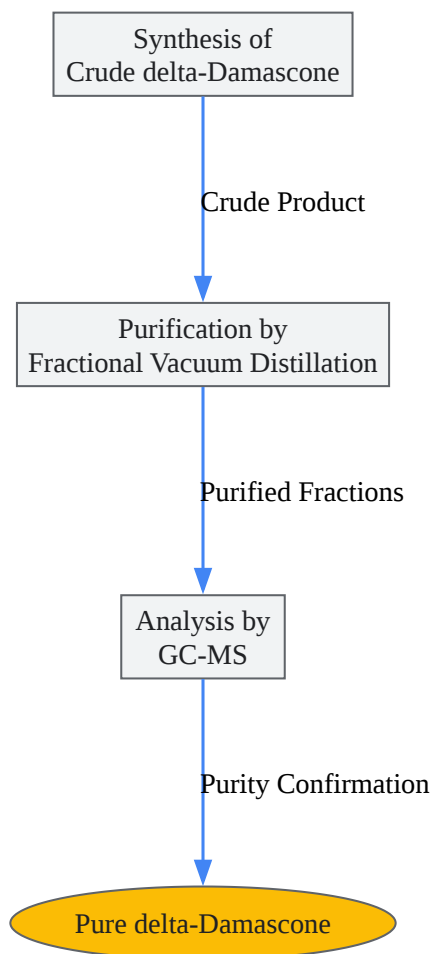
Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the primary analytical technique for the identification and quantification of **delta-Damascone** and its isomers.

Methodology:

- Sample Preparation: Dilute the **delta-Damascone** sample in a suitable solvent (e.g., dichloromethane or ethanol) to an appropriate concentration for GC-MS analysis.

- Instrumentation: A gas chromatograph coupled with a mass spectrometer detector is used.
- GC Parameters (Example):
 - Column: A non-polar or medium-polarity capillary column (e.g., HP-5MS, DB-5) is typically used for fragrance analysis.
 - Injector Temperature: 250 °C.
 - Oven Temperature Program:
 - Initial temperature: 50-70 °C, hold for 1-2 minutes.
 - Ramp: Increase temperature at a rate of 5-10 °C/minute to 250-280 °C.
 - Final hold: Hold at the final temperature for 5-10 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- MS Parameters (Example):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
- Data Analysis: The resulting chromatogram will show peaks corresponding to different components in the sample. The mass spectrum of the peak corresponding to **delta-Damascone** can be compared to a reference library (e.g., NIST) for confirmation.



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Caption: General experimental workflow for **delta-Damascone**.

Conclusion

delta-Damascone remains a vital component in the fragrance and flavor industry. Understanding its commercial landscape and the technical aspects of its synthesis and analysis is crucial for researchers and developers in this field. The information provided in this guide serves as a foundational resource for sourcing, handling, and working with this versatile aroma chemical. For specific applications, it is always recommended to consult the technical and safety data sheets provided by the respective suppliers.

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